

Fundamental Properties of Iodine Tribromide (IBr₃)

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Compound Focus: Iodine tribromide

CAS No.: 7789-58-4

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Iodine tribromide is an interhalogen compound with the chemical formula **IBr₃** [1]. The table below summarizes its key characteristics:

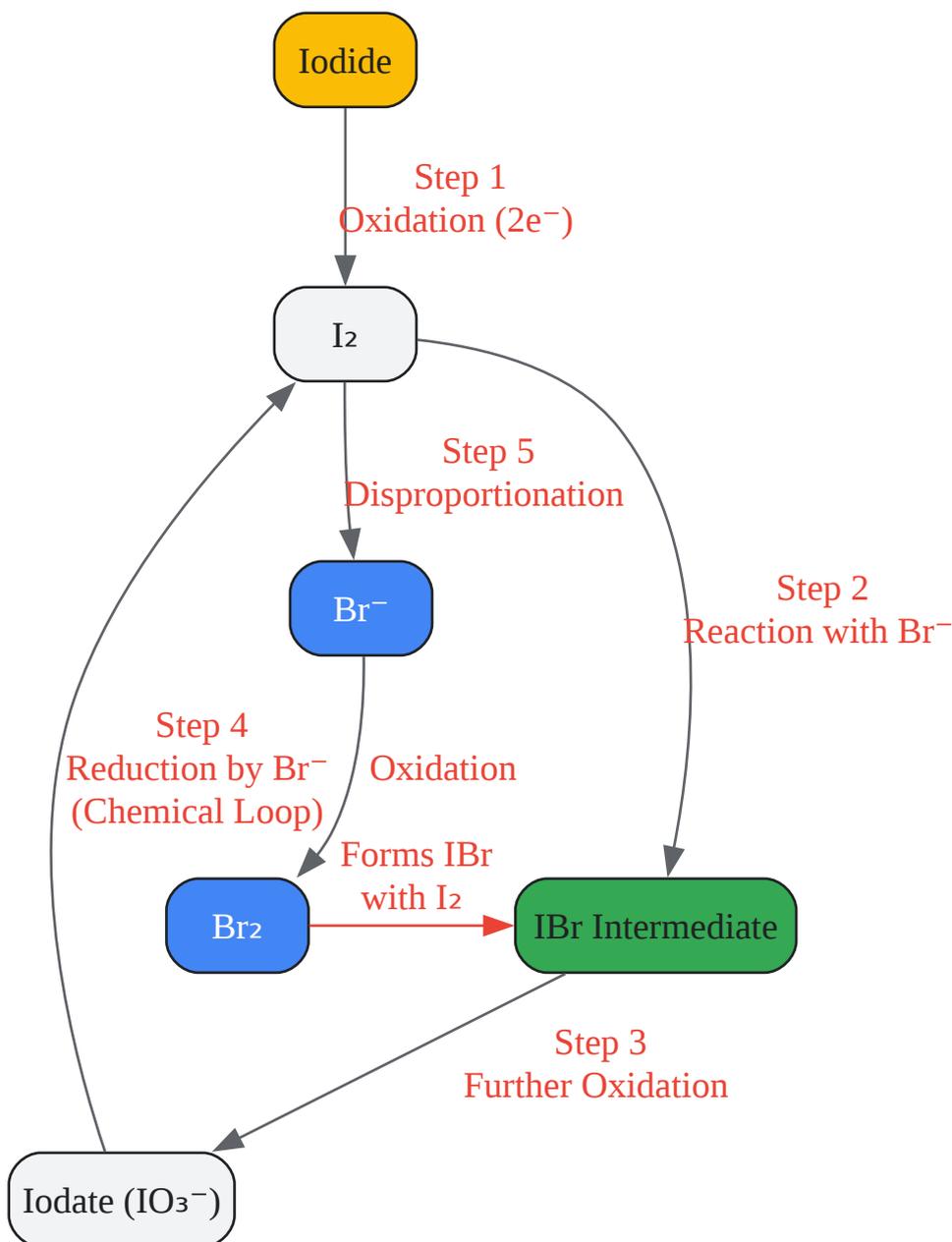
Property	Description
Chemical Formula	IBr ₃ [1]
IUPAC Name	tribromo-λ ³ -iodane [1]
Molar Mass	366.61 g/mol [1]
Physical Appearance	Dark brown liquid [1]
Miscibility	Miscible with ethanol and ethers [1]

IBr₃ in a Multi-Electron Redox System

Recent cutting-edge research has utilized the chemistry of iodine and bromine to create a highly efficient battery system. In this context, IBr₃ is not a starting reagent but rather an **intermediate species** in a complex redox cycle [2].

The system enables a **twelve-electron conversion** cathode by shifting between iodide (I^-) and iodate (IO_3^-), a process that is six times the electron transfer of conventional iodine batteries. The chemistry of bromine (Br^-/Br_2) and the formation of the interhalogen species **IBr** are critical to facilitating this reaction by creating an "electrochemical-chemical loop" that overcomes the inherent kinetic limitations of the iodide/iodate conversion [2].

The following diagram illustrates the role of the bromide-iodate loop and interhalogen intermediates in this complex redox process:



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Experimental Parameters for the Redox System

The successful operation of this twelve-electron iodine cathode relies on a carefully controlled environment. The table below outlines the key experimental conditions as described in the research [2]:

Parameter	Specification / Role
Electrolyte	Aqueous acidic solution (e.g., 4 M H ₂ SO ₄)
Key Additive	Bromide ions (e.g., from NaBr)
Bromide Function	Forms IBr/Br ₂ redox couple; enables bromide-iodate loop
Primary Reaction	Conversion between I ⁻ and IO ₃ ⁻
Electron Transfer	12 electrons per iodine redox center
Theoretical Capacity	~1200 mAh g ⁻¹ (based on iodine mass)

Research Applications & Safety

- **Proposed Uses of IBr₃:** While its role in the battery system is as an intermediate, **iodine tribromide** has been referenced for potential use as a **brominated flame retardant** in semiconductor production and in **dry etching** processes, although the former is noted as dubious [1].
- **Critical Safety Note:** The cited research highlights that handling this chemistry requires a highly acidic and oxidizing environment, involving concentrated sulfuric acid and reactive halogen species [2]. **Appropriate safety precautions, including the use of personal protective equipment (PPE) and working in a fume hood, are absolutely essential.**

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References

1. Iodine tribromide [en.wikipedia.org]
2. A twelve-electron conversion iodine cathode enabled by ... [nature.com]

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